

# An In-depth Technical Guide to Dichlorophosphate Chemistry

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## Compound of Interest

Compound Name: Dichlorophosphate

Cat. No.: B8581778

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## Introduction

**Dichlorophosphates** are a class of organophosphorus compounds characterized by a central phosphorus atom bonded to two oxygen atoms and two chlorine atoms. The term can refer to the **dichlorophosphate** anion ( $\text{PO}_2\text{Cl}_2^-$ ) or to various ester derivatives where an organic group is attached to one of the oxygen atoms. These compounds are highly reactive and serve as important intermediates in organic synthesis, particularly in the preparation of pharmaceuticals, agrochemicals, and novel materials. This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **dichlorophosphates** for researchers, scientists, and professionals in drug development.

## Chemical Formula and Structure

The chemical formula for the **dichlorophosphate** anion is  $\text{PO}_2\text{Cl}_2^-$  [1]. This anion is the conjugate base of dichlorophosphoric acid. More commonly encountered in synthetic chemistry are the **dichlorophosphate** esters, such as methyl **dichlorophosphate** ( $\text{CH}_3\text{Cl}_2\text{O}_2\text{P}$ ) and ethyl **dichlorophosphate** ( $\text{C}_2\text{H}_5\text{Cl}_2\text{O}_2\text{P}$ ) [2][3].

## Core Properties of Dichlorophosphate and its Derivatives

The properties of **dichlorophosphates** can vary depending on the specific compound. The following table summarizes key quantitative data for the **dichlorophosphate** anion and its methyl and ethyl esters.

Property	Dichlorophosphate Anion	Methyl Dichlorophosphate	Ethyl Dichlorophosphate
Molecular Formula	$\text{Cl}_2\text{O}_2\text{P}^-$ [1]	$\text{CH}_3\text{Cl}_2\text{O}_2\text{P}$ [2][4]	$\text{C}_2\text{H}_5\text{Cl}_2\text{O}_2\text{P}$ [3][5]
Molecular Weight	133.88 g/mol [1]	148.91 g/mol [2][4]	162.94 g/mol [6][7]
CAS Number	47986-81-2[1]	677-24-7[2][4]	1498-51-7[5][8]
Boiling Point	N/A	Not available	$187.0 \pm 9.0$ °C at 760 mmHg[6][7], 60-65 °C/10 mmHg
Density	N/A	Not available	1.373 g/mL at 25 °C, ~1.4 g/cm <sup>3</sup> [6][7]
Refractive Index	N/A	Not available	n <sub>20/D</sub> 1.434
Flash Point	N/A	Not available	113 °C (closed cup), $28.0 \pm 26.4$ °C[6][7]

## Synthesis of Dichlorophosphate Compounds

**Dichlorophosphate** esters are typically synthesized from phosphorus oxychloride ( $\text{POCl}_3$ ). The general approach involves the reaction of  $\text{POCl}_3$  with an alcohol or a phenoxide.

### Experimental Protocol: Synthesis of Ethyl Dichlorophosphate

Ethyl **dichlorophosphate** can be prepared by treating phosphoryl chloride with one equivalent of ethanol in the presence of a base like triethylamine[9].

Materials:

- Phosphoryl chloride ( $\text{POCl}_3$ )
- Ethanol ( $\text{C}_2\text{H}_5\text{OH}$ )
- Triethylamine ( $\text{Et}_3\text{N}$ )

- Anhydrous solvent (e.g., diethyl ether)

#### Procedure:

- A solution of ethanol and triethylamine in anhydrous diethyl ether is prepared in a reaction vessel under an inert atmosphere (e.g., nitrogen or argon).
- The solution is cooled in an ice bath.
- Phosphoryl chloride is added dropwise to the cooled solution with constant stirring.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours.
- The triethylamine hydrochloride precipitate is removed by filtration.
- The solvent is removed from the filtrate under reduced pressure.
- The crude ethyl **dichlorophosphate** is then purified by fractional distillation under reduced pressure.

## Experimental Protocol: Synthesis of Phenyl Dichlorophosphate

Phenyl **dichlorophosphate** is prepared by the reaction of phosphorus oxychloride with anhydrous sodium phenoxide<sup>[10]</sup>.

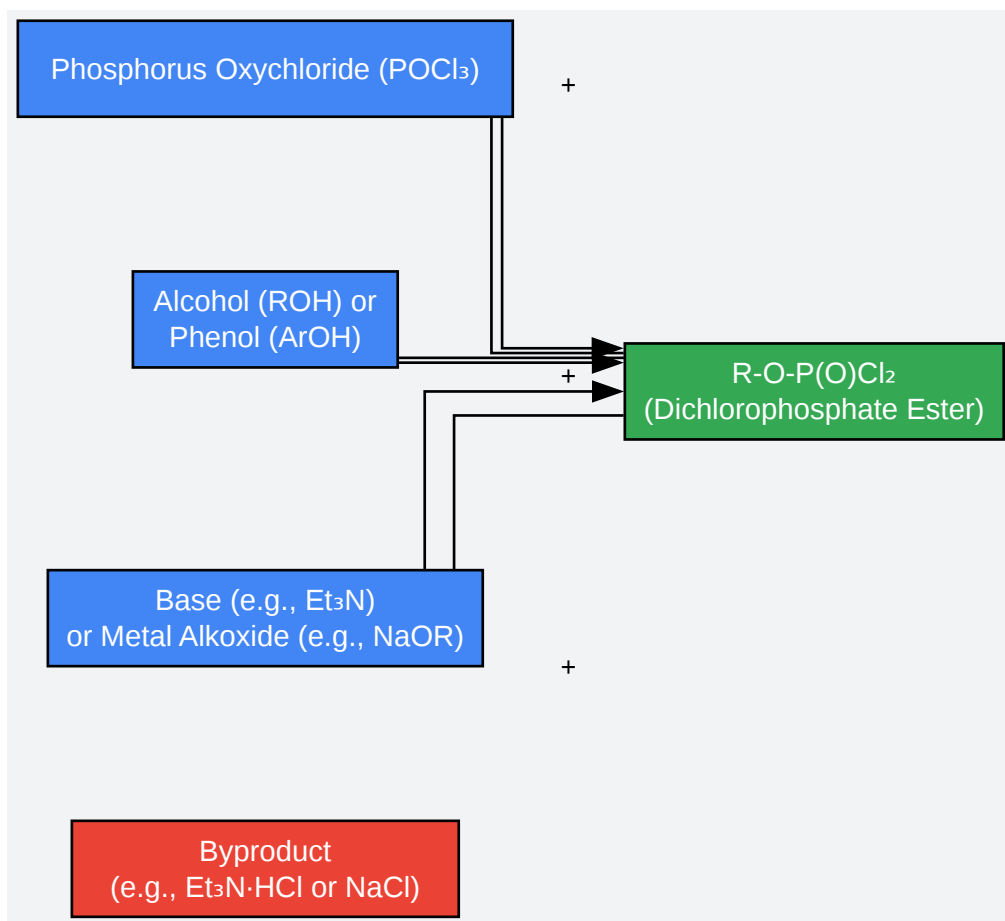
#### Materials:

- Phosphorus oxychloride ( $\text{POCl}_3$ )
- Anhydrous sodium phenoxide ( $\text{NaOPh}$ )

#### Procedure:

- Anhydrous powdered sodium phenoxide is added to an excess of phosphorus oxychloride.
- The mixture is stirred, and the reaction proceeds.

- The precipitated sodium chloride is removed by filtration.
- Excess phosphorus oxychloride is removed from the filtrate under reduced pressure.
- The resulting crude oil is purified by distillation in a Vigreux column, collecting the fraction at 103-106 °C (9 mmHg)[10].



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Caption: General synthesis pathway for **dichlorophosphate** esters.

## Chemical Reactivity and Applications

**Dichlorophosphates** are highly reactive electrophiles due to the presence of the two chlorine atoms, which are good leaving groups. This reactivity makes them valuable reagents in organic synthesis.

## Phosphorylating Agents

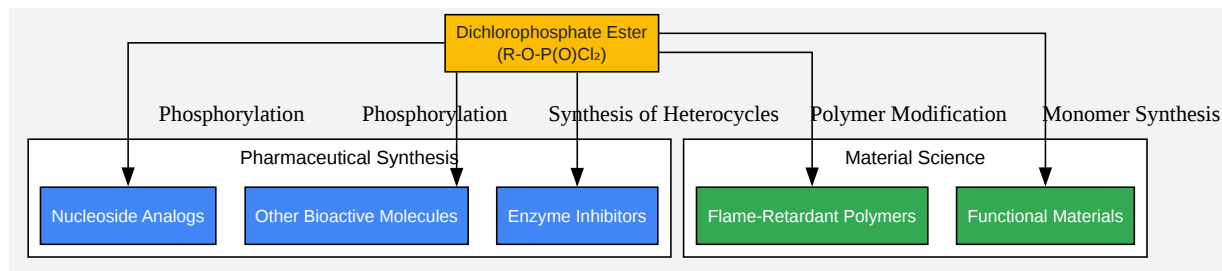
The primary application of **dichlorophosphates** is as phosphorylating agents. They are used to introduce the phosphate group into various molecules, a crucial step in the synthesis of many bioactive compounds.

- **Nucleoside Prodrugs:** Ethyl **dichlorophosphate** is used in the preparation of nucleoside phosphate and phosphonate prodrugs[9]. For example, it is an intermediate in the synthesis of Sofosbuvir (PSI-7977), a drug used for treating hepatitis C[11].
- **Bioactive Molecules:** These reagents are used to prepare dialkylphosphocholines which have shown antiprotozoal, antifungal, and antitumor activities[11].
- **Enzyme Inhibitors:** Ethyl **dichlorophosphate** was used as a starting material in the synthesis of phosphinanes and azaphosphinanes that act as potent and selective inhibitors of thrombin-activatable fibrinolysis inhibitor (TAFIa)[9].

## Synthesis of Novel Materials

The reactivity of **dichlorophosphates** also extends to material science.

- **Flame Retardants:** Ethyl **dichlorophosphate** can be used to introduce phosphorus functionalities into polymer backbones, creating materials with enhanced flame-retardant properties for use in electronics, construction, and textiles[12].
- **Functional Materials:** The precise control offered by **dichlorophosphates** as phosphorylating agents is valuable for designing materials with specific optical, thermal, or electrical properties[12].



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Caption: Applications of **dichlorophosphate** esters in synthesis.

## Safety and Handling

**Dichlorophosphate** compounds are hazardous and must be handled with appropriate safety precautions.

- Toxicity: They are very toxic by ingestion, inhalation, and skin absorption[9][11].
- Corrosivity: These compounds are corrosive and can cause severe skin, eye, and mucous membrane irritation[11]. Contact with skin can lead to visible destruction or irreversible alterations of tissue[11].
- Reactivity with Water: **Dichlorophosphates** react with water to form hydrogen chloride (hydrochloric acid)[3].
- Reactivity with Reducing Agents: Organophosphates can react with strong reducing agents to form highly toxic and flammable phosphine gas[11].
- Personal Protective Equipment (PPE): When handling **dichlorophosphates**, appropriate PPE such as faceshields, gloves, goggles, and a suitable respirator (e.g., type ABEK (EN14387) filter) should be worn.
- Storage: Store in a cool, well-ventilated area[7].

Due to their hazardous nature, all work with **dichlorophosphates** should be conducted in a well-ventilated fume hood by trained personnel.

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